

Downstream Effects of Kobe0065 on the MAPK Pathway: A Technical Guide

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Compound of Interest

Compound Name: Kobe0065

Cat. No.: B1684325

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Introduction

Kobe0065 is a novel small-molecule inhibitor that competitively targets the interaction between the active, GTP-bound form of Ras (Ras·GTP) and its downstream effector, c-Raf-1.[1][2][3] Mutated Ras oncogenes are prevalent in a significant portion of human cancers, leading to constitutive activation of signaling pathways that drive cell proliferation and survival, most notably the Mitogen-Activated Protein Kinase (MAPK) pathway.[4] By disrupting the crucial Ras/Raf interaction, **Kobe0065** presents a promising therapeutic strategy for cancers harboring Ras mutations.[3] This technical guide provides an in-depth overview of the downstream effects of **Kobe0065** on the MAPK pathway, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

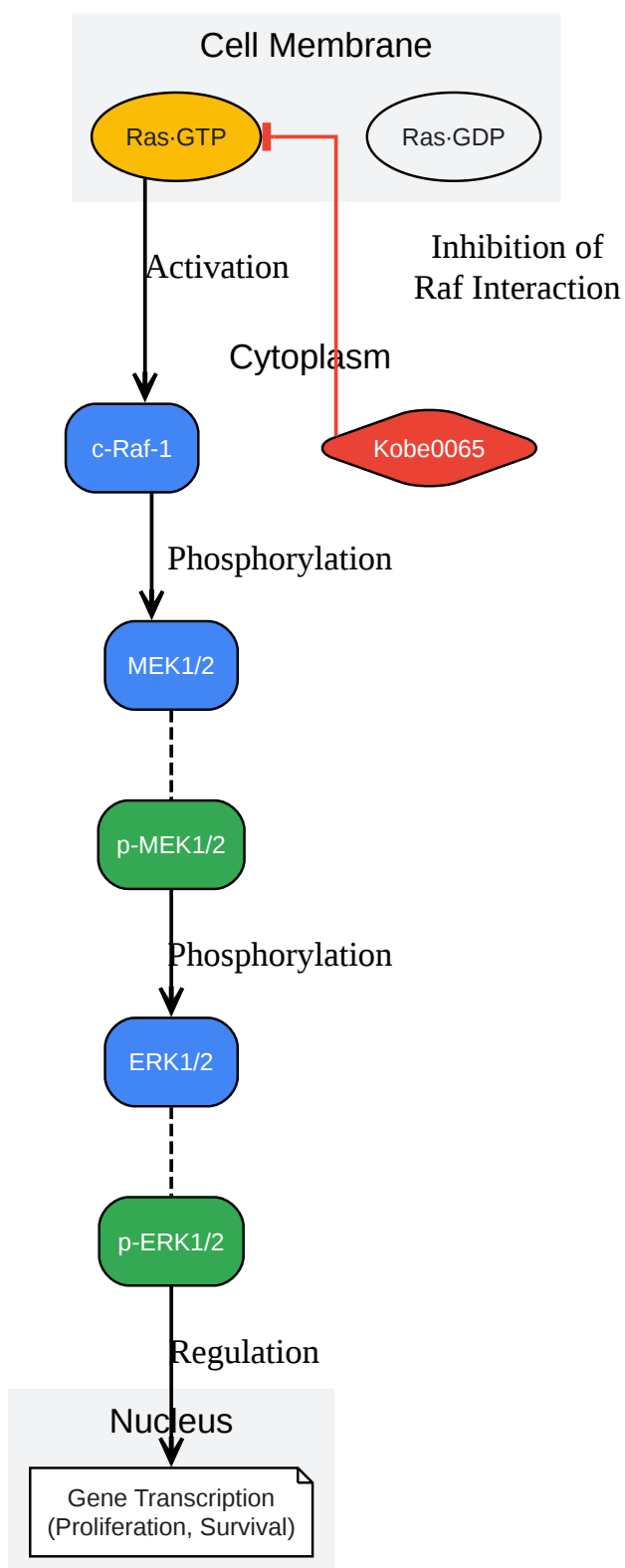
The MAPK signaling cascade, also known as the Ras-Raf-MEK-ERK pathway, is a central regulator of cell growth, differentiation, and apoptosis.[4] Upon activation by Ras·GTP, c-Raf-1 phosphorylates and activates MEK1/2, which in turn phosphorylates and activates ERK1/2. Activated ERK then translocates to the nucleus to regulate gene expression. **Kobe0065** has been shown to effectively attenuate the phosphorylation of both MEK and ERK, demonstrating its inhibitory effect on this critical signaling axis.[1][5] Beyond the MAPK pathway, **Kobe0065** also impacts other Ras effectors, including the PI3K/Akt and RalGDS pathways.[4][5]

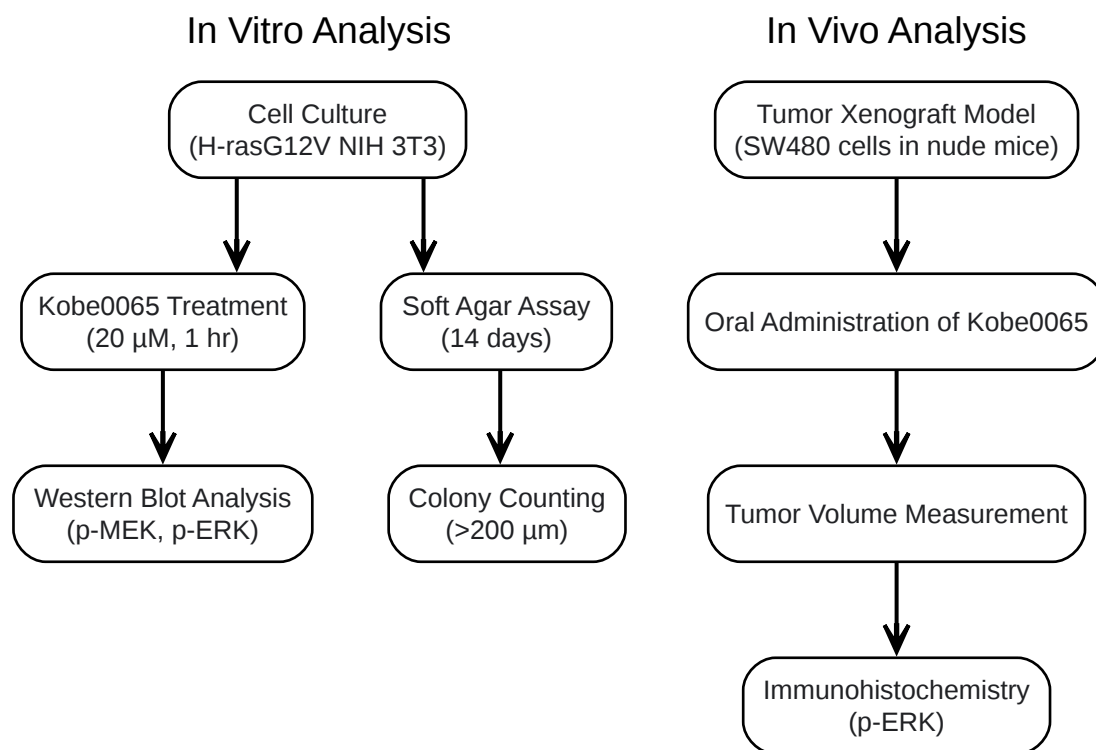
Quantitative Data Summary

The following tables summarize the key quantitative data regarding the efficacy of **Kobe0065** in inhibiting Ras-effector interactions and downstream signaling events.

Parameter	Value	Description	Reference
Ki (H-Ras·GTP to c-Raf-1 RBD)	46 ± 13 μM	Inhibitor constant for the competitive inhibition of H-Ras·GTP binding to the Ras-binding domain (RBD) of c-Raf-1.	[1][3]
IC50 (Anchorage-Independent Growth)	~0.5 μM	Concentration of Kobe0065 that inhibits 50% of colony formation in soft agar of H-rasG12V-transformed NIH 3T3 cells.	[5]
IC50 (Anchorage-Dependent Proliferation)	~1.5 μM	Concentration of Kobe0065 that inhibits 50% of the proliferation of H-rasG12V-transformed NIH 3T3 cells.	[5]
Effective Concentration (MEK/ERK Inhibition)	20 μM	Concentration at which Kobe0065 efficiently inhibits the phosphorylation of MEK and ERK in H-RasG12V-expressing NIH 3T3 cells.	[1][5]

Signaling Pathway Diagram





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